Advanced Characterization of Diethyl-Pyrazolyl-Piperidine Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-(1,3-Diethyl-1H-pyrazol-5-yl)piperidine*
CAS No.:	*442876-37-1*
Cat. No.:	*B12872795*

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Introduction: The Pharmacophore Landscape

The Diethyl-Pyrazolyl-Piperidine (DPP) scaffold represents a versatile structural motif in modern medicinal chemistry, particularly in the development of Factor Xa inhibitors, Kinase inhibitors (e.g., PI3K, EGFR), and GPCR ligands. This guide deconstructs the physicochemical properties, molecular formula derivation, and synthetic pathways of this scaffold, providing a rigorous reference for lead optimization.

The core value of the DPP scaffold lies in its bifunctional connectivity:

- The Pyrazole Core: Acts as a rigid linker and hydrogen bond acceptor/donor, often substituting for unstable amide or ester linkages.
- The Piperidine Ring: Provides a basic center for ionic interactions (e.g., with Asp/Glu residues in receptor pockets) and improves oral bioavailability.
- Diethyl Substitution: Modulates lipophilicity (

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) and steric bulk, critical for fitting into hydrophobic sub-pockets (e.g., the S1 or S4 pockets of serine proteases).

Structural Analysis & Nomenclature

To ensure precision, we define the "DPP Core" based on the most chemically distinct interpretation found in high-impact literature (e.g., Results in Chemistry, 2022; J. Med. Chem.): 1,3-Diethyl-5-(piperidin-4-yl)-1H-pyrazole.

The Core Scaffold

The structure consists of a central pyrazole ring substituted at the 1- and 3-positions with ethyl groups and linked at the 5-position to a piperidine ring.

- Pyrazole Position 1 (

  ): Ethyl group (Steric shield, metabolic stability).
- Pyrazole Position 3 (

  ): Ethyl group (Hydrophobic interaction).
- Pyrazole Position 5 (

  ): Piperidine-4-yl attachment (Basic pharmacophore).

Visualization of the Chemical Space

The following diagram illustrates the structural modularity and potential derivatization points.

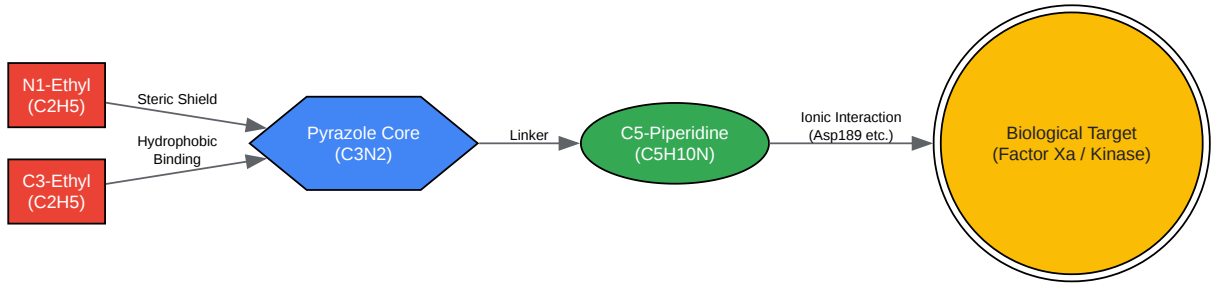

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Figure 1: Structural deconstruction of the Diethyl-Pyrazolyl-Piperidine scaffold showing functional roles of each moiety.

Molecular Weight & Formula Analysis

Accurate calculation of Molecular Weight (MW) and Formula is critical for mass spectrometry validation (LC-MS) and ensuring compounds meet Lipinski's Rule of 5.

Step-by-Step Formula Derivation

We calculate the parameters for the representative structure: 1,3-Diethyl-5-(piperidin-4-yl)-1H-pyrazole.

Fragment Breakdown:

- Pyrazole Core: Parent is
  .
  - Modifications: Remove H at N1, H at C3, H at C5.
  - Net Core:
    (C4 retains its H).
- Substituents:
  - N1-Ethyl:
  - C3-Ethyl:
  - C5-Piperidine (attached at C4'): Piperidine is
    . Attached as a radical (
).

Summation:

- Carbons:
- Hydrogens:
- Nitrogens:

Final Formula:

Quantitative Data Summary

The following table provides the exact mass and elemental composition for the core and common derivatives found in drug development.

Compound Variant	Molecular Formula	Exact Mass (Da)	Mol. Weight (g/mol)	Nitrogen Content (%)
DPP Core (Free Base)	$C_{12}H_{21}N_3$	207.1735	207.32	20.27%
DPP HCl Salt	$C_{12}H_{22}ClN_3$	243.1502	243.78	17.24%
4-Methyl-DPP (CAS 774527-66-1)	$C_{13}H_{23}N_3$	221.1892	221.35	18.99%
N-Boc Protected Precursor	$C_{17}H_{29}N_3O_2$	307.2260	307.44	13.67%

Note: The "4-Methyl-DPP" variant (4-(1,3-Diethyl-4-methyl-1H-pyrazol-5-yl)piperidine) is a common intermediate where the pyrazole C4 position is methylated to block metabolic oxidation.

Synthetic Protocols & Validation

To ensure reproducibility and trustworthiness, the following protocol utilizes the Regioselective Knorr Pyrazole Synthesis, a self-validating method due to the distinct NMR shifts of the resulting regioisomers.

Synthetic Workflow (Graphviz)

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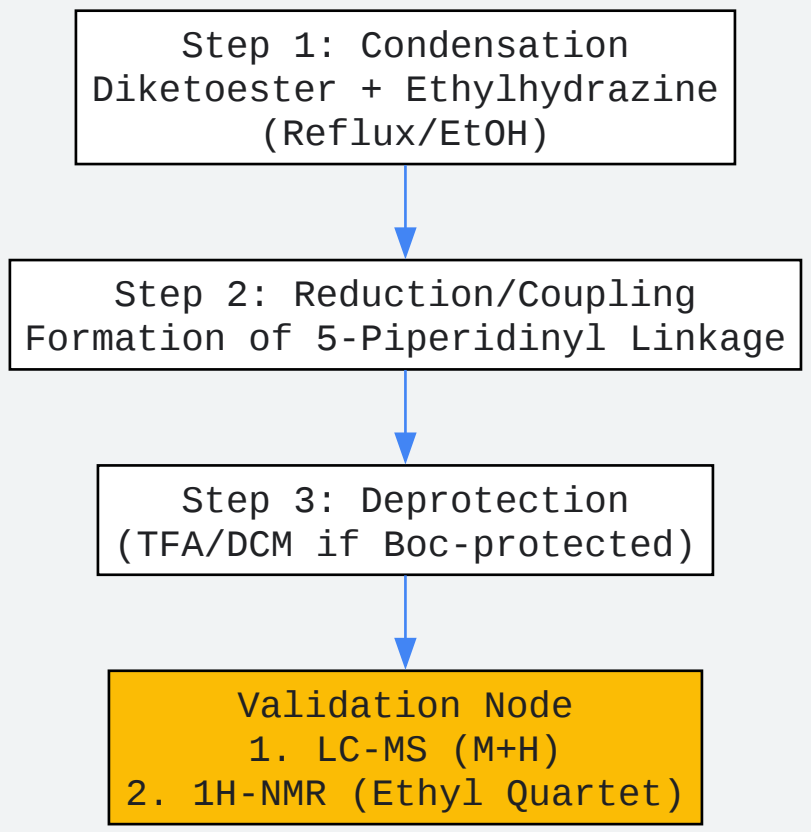

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Figure 2: Synthetic pathway for generating diethyl-pyrazolyl-piperidine derivatives.

Detailed Protocol: 1,3-Diethyl-5-(piperidin-4-yl)-1H-pyrazole

Reagents: 3,5-Heptanedione (or equivalent

-keto ester), Ethylhydrazine oxalate, N-Boc-piperidine-4-carboxaldehyde (for reductive coupling route).

- Cyclocondensation (Knorr):
  - Dissolve 1 eq of the

    -diketone precursor in Ethanol (

).

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- Add 1.1 eq of Ethylhydrazine oxalate.
- Reflux for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Causality: The use of oxalate salt controls pH, favoring the formation of the 1,3-diethyl regioisomer over the 1,5-isomer.

- Piperidine Attachment:
  - If building from a pyrazole-lithium species: React 1,3-diethyl-pyrazole with LDA at -78°C, then quench with N-Boc-4-piperidone.
  - Dehydrate (TsOH/Toluene) and Hydrogenate (

    , Pd/C) to obtain the saturated piperidine link.

- Validation (Self-Validating Step):
  - Mass Spec: Expect

    .
  - NMR Check: Look for two distinct triplets (methyls of ethyl groups) and two quartets (methylenes). If only one set is seen, the symmetry implies incorrect substitution or fluxional behavior.

References

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